

Biological Activity of 4-Hydroxy-4-(4-nitrophenyl)butan-2-one: An Overview

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Compound of Interest

Compound Name: 4-Hydroxy-4-(4-nitrophenyl)butan-2-one

Cat. No.: B1623828

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide serves to consolidate the current publicly available scientific knowledge regarding the biological activity of the organic compound **4-Hydroxy-4-(4-nitrophenyl)butan-2-one**. Despite its availability as a chemical reagent, extensive research into its specific biological functions appears limited. This document summarizes the existing information, highlighting areas where further investigation is warranted.

Introduction

4-Hydroxy-4-(4-nitrophenyl)butan-2-one, with the molecular formula $C_{10}H_{11}NO_4$, is a β -hydroxy ketone. Its structure, featuring a hydroxyl group and a nitrophenyl substituent, suggests the potential for various chemical interactions and biological activities. While the synthesis of this compound is well-documented, particularly through aldol condensation reactions, its biological profile remains largely unexplored in publicly accessible literature.

Summary of Biological Activity

The primary biological activity associated with **4-Hydroxy-4-(4-nitrophenyl)butan-2-one** is its potential as an enzyme inhibitor.^[1] Scientific sources suggest that this compound may influence the catalytic activity of various enzymes, which could in turn impact metabolic pathways.^[1] However, at present, there is a notable absence of specific, quantitative data in peer-reviewed literature to substantiate these claims. Key missing information includes:

- Specific Enzyme Targets: The precise enzymes that are inhibited by this compound have not been identified.
- Quantitative Inhibition Data: There is no publicly available data such as IC_{50} , EC_{50} , or K_i values to quantify its inhibitory potency.
- Mechanism of Action: The molecular mechanism by which it may inhibit enzyme function has not been elucidated.

Due to this lack of specific data, a comprehensive analysis of its biological activity, including its effects on signaling pathways and its potential therapeutic applications, cannot be provided at this time.

Physicochemical Properties

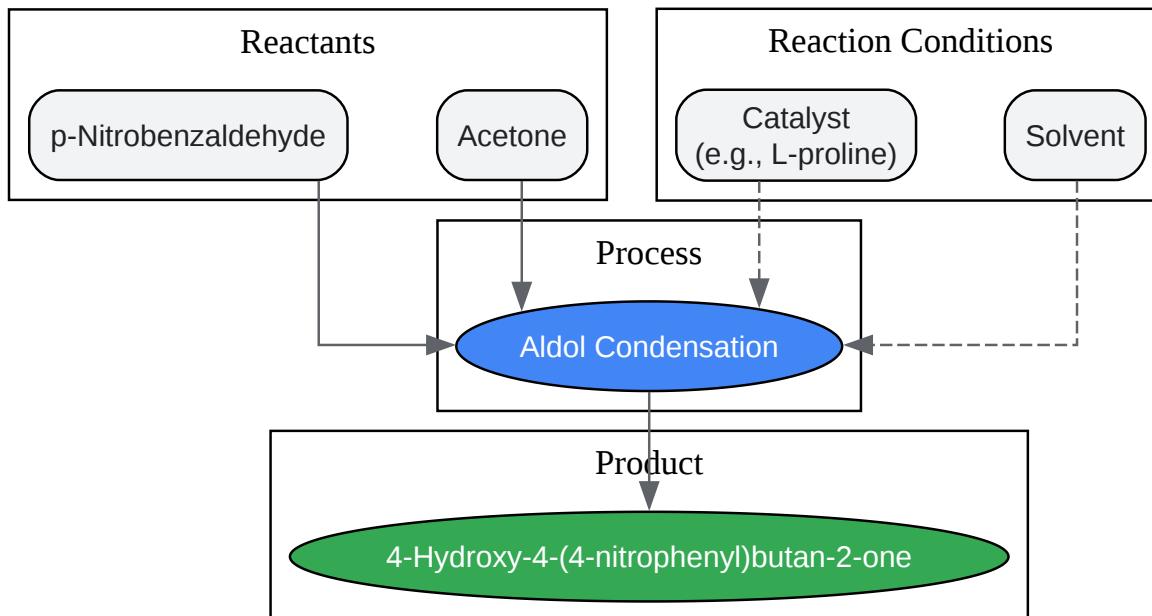
A summary of the key physicochemical properties of **4-Hydroxy-4-(4-nitrophenyl)butan-2-one** is presented in Table 1.

| Property | Value | Source |
|-------------------|--------------------|---------------------|
| Molecular Formula | $C_{10}H_{11}NO_4$ | [1] |
| Molecular Weight | 209.20 g/mol | |
| Appearance | Solid | [1] |
| CAS Number | 57548-40-0 | |

Synthesis

The primary route for the synthesis of **4-Hydroxy-4-(4-nitrophenyl)butan-2-one** is the aldol condensation of p-nitrobenzaldehyde and acetone.[\[1\]](#) This reaction can be catalyzed by various means, including the use of chiral catalysts like L-proline to achieve asymmetric synthesis.[\[1\]](#)

Below is a generalized workflow for its synthesis.



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Synthesis of **4-Hydroxy-4-(4-nitrophenyl)butan-2-one**.

Future Directions

The current body of scientific literature presents a significant opportunity for research into the biological activities of **4-Hydroxy-4-(4-nitrophenyl)butan-2-one**. Key areas for future investigation include:

- Broad-Spectrum Biological Screening: Conducting a comprehensive screening of the compound against a wide range of biological targets, including various enzymes, receptors, and cell lines, to identify potential activities.
- Enzyme Inhibition Assays: If inhibitory activity is confirmed, detailed enzymatic assays should be performed to identify the specific enzymes targeted, determine the mode of inhibition, and quantify the potency (e.g., IC_{50} values).
- Cell-Based Assays: Investigating the effects of the compound on cellular processes, such as cell viability, proliferation, and signaling pathways, in relevant cell models.

- **In Vivo Studies:** Should promising in vitro activity be identified, subsequent in vivo studies in animal models would be necessary to evaluate its efficacy, pharmacokinetics, and safety profile.

Conclusion

While **4-Hydroxy-4-(4-nitrophenyl)butan-2-one** is a known chemical entity with established synthetic routes, its biological activity remains largely uncharacterized in the public domain. The assertion of its potential as an enzyme inhibitor is noted but lacks the empirical, quantitative data necessary for a thorough technical evaluation. This guide highlights the current knowledge gap and underscores the need for further research to unlock the potential biological and therapeutic applications of this compound. For researchers and drug development professionals, this compound represents a largely unexplored area with potential for novel discoveries.

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References

- 1. Buy 4-Hydroxy-4-(4-nitrophenyl)butan-2-one | 57548-40-0 [smolecule.com]
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